

Cell-based studies using 3-Hydroxy-2-(trifluoromethyl)pyridine-4-methanol

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Compound of Interest

Compound Name: 3-Hydroxy-2-(trifluoromethyl)pyridine-4-methanol

CAS No.: 1227515-05-0

Cat. No.: B1408559

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Application Note: Cell-Based Evaluation and Fragment Screening of **3-Hydroxy-2-(trifluoromethyl)pyridine-4-methanol** (HTPM) Scaffolds

Executive Summary

3-Hydroxy-2-(trifluoromethyl)pyridine-4-methanol (HTPM) represents a critical "privileged scaffold" in modern medicinal chemistry. It functionally mimics the core structure of Pyridoxine (Vitamin B6) while introducing a trifluoromethyl (CF

) group. This modification serves two pivotal roles in drug discovery:

- Bioisosterism: The CF

group replaces the C2-methyl group of pyridoxine, significantly altering the electronic properties (pKa) of the 3-hydroxyl group and enhancing metabolic stability against oxidative degradation.

- **Fragment Utility:** This scaffold is a key intermediate in the synthesis of inhibitors for cysteine proteases (e.g., Cathepsin K) and kinases. The 3-hydroxy-4-methanol motif provides a high-affinity hydrogen-bonding "warhead" for enzyme active sites.

This guide details the protocols for evaluating HTPM and its derivatives in cell-based assays, focusing on solubility management, intracellular accumulation (metabolic trapping), and cytotoxicity profiling.

Physicochemical Context & Handling

Before initiating cell-based studies, researchers must account for the "Fluorine Effect." The electron-withdrawing nature of the CF

group lowers the pKa of the adjacent phenolic hydroxyl, making it more acidic than its non-fluorinated counterpart.

Property	Pyridoxine (Vitamin B6)	HTPM (CF Analog)	Impact on Cell Assay
LogP (Lipophilicity)	-0.77 (Hydrophilic)	~1.2 (Moderately Lipophilic)	HTPM crosses membranes more passively; less reliant on transporters.
pKa (3-OH)	~5.0	~4.2	Higher percentage of ionized form at physiological pH (7.4).
Metabolic Stability	Low (Rapidly phosphorylated)	High (CF blocks oxidation)	Longer half-life in microsomal stability assays.

Reagent Preparation Protocol

- **Stock Solution:** Dissolve HTPM in 100% DMSO to a concentration of 50 mM. The CF group enhances solubility in organic solvents compared to pure Pyridoxine.

- Storage: Aliquot and store at -20°C. Avoid repeated freeze-thaw cycles to prevent precipitation.
- Working Solution: Dilute in serum-free media (e.g., Opti-MEM) immediately prior to cell treatment. Ensure final DMSO concentration is <0.5% (v/v).

Protocol A: Intracellular Accumulation & Metabolic Trapping

Objective: To determine if HTPM acts as a substrate for Pyridoxal Kinase (PDXK), leading to intracellular trapping (phosphorylation), or if it remains a passive fragment. This is critical for assessing its potential as a "fraudulent cofactor" or a competitive antagonist.

Mechanism: Vitamin B6 analogs are typically phosphorylated by PDXK to form 5'-phosphates, which are trapped inside the cell. The CF

group may sterically or electronically hinder this process.

Materials

- Cell Lines: HepG2 (High metabolic activity) or HEK293 (General model).
- Reagents: HTPM (Test compound), Pyridoxine (Control), Perchloric Acid (0.6 M).
- Detection: LC-MS/MS or ¹⁹F-NMR.

Step-by-Step Methodology

- Seeding: Plate HepG2 cells at
cells/well in 6-well plates. Incubate for 24h.
- Starvation: Wash cells 2x with PBS and incubate in Vitamin B6-free DMEM for 4 hours to deplete endogenous pools.
- Treatment:
 - Group A: Vehicle (0.1% DMSO).

- Group B: Pyridoxine (10 μ M) – Positive Control.
- Group C: HTPM (10 μ M, 50 μ M, 100 μ M).
- Incubation: Incubate for 1, 4, and 24 hours at 37°C.
- Extraction:
 - Wash cells 3x with ice-cold PBS (rapidly to prevent efflux).
 - Add 300 μ L of ice-cold 0.6 M Perchloric Acid.
 - Scrape cells and transfer to microcentrifuge tubes.
 - Centrifuge at 10,000 x g for 5 min at 4°C. Collect supernatant.
- Analysis (LC-MS/MS):
 - Target Mass: Parent HTPM vs. Phosphorylated-HTPM (Parent Mass + 80 Da).
 - Success Metric: If Phospho-HTPM is detected, the compound is a PDXK substrate (metabolic trapping). If only Parent HTPM is found, it is a passive fragment.

Protocol B: Fragment Cytotoxicity & Competition Assay

Objective: To evaluate if HTPM exerts toxicity by competing with natural Vitamin B6 enzymes or via off-target effects (e.g., membrane disruption).

Assay System: MTT or CellTiter-Glo (ATP quantification).

Step-by-Step Methodology

- Seeding: Plate cells (e.g., HCT116) at 3,000 cells/well in 96-well plates.
- Dose-Response: Prepare a 7-point serial dilution of HTPM (0.1 μ M to 100 μ M).
- Competition Setup (Crucial Step):

- Set 1 (Standard): Standard media (contains ~10 μ M Pyridoxine).
- Set 2 (B6-Deficient): Media formulated without Pyridoxine.
- Exposure: Incubate for 72 hours.
- Readout: Add CellTiter-Glo reagent, shake for 10 min, and read luminescence.
- Data Interpretation:
 - Scenario 1: Toxicity is higher in B6-deficient media.
 - Conclusion: HTPM is a Vitamin B6 Antagonist. It competes for active sites on B6-dependent enzymes.
 - Scenario 2: Toxicity is identical in both conditions.
 - Conclusion: Toxicity is Off-Target (likely general chemical toxicity or membrane perturbation due to lipophilicity).

Protocol C: ^{19}F -NMR Intracellular pH Sensing (Advanced)

Objective: Utilize the specific chemical shift sensitivity of the CF

group on the pyridine ring to measure intracellular pH (pHi). The protonation state of the pyridine nitrogen affects the electronic environment of the CF

group.

Rationale: Fluorinated pyridines exhibit pH-dependent

^{19}F -NMR chemical shifts, making them excellent non-invasive probes.

- Preparation: Resuspend

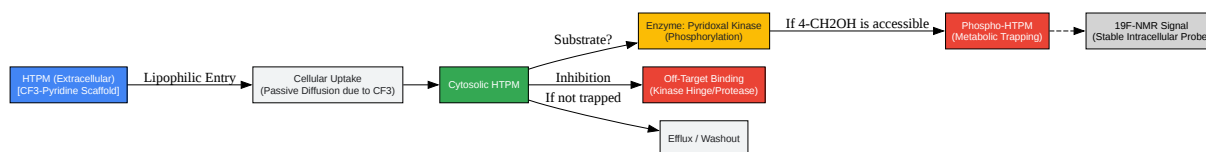
cells in PBS containing 10% D

O.

- Loading: Incubate cells with 100 μM HTPM for 30 minutes.
- Acquisition: Transfer to an NMR tube. Acquire
F-NMR spectra (typically -60 to -70 ppm range relative to TFA).
- Calibration: Compare the chemical shift () of the intracellular signal against a standard curve of HTPM in buffers of known pH (6.0 – 8.0).
- Result: The shift difference () correlates directly to cytosolic pH.

Visualizing the Mechanism & Workflow

The following diagram illustrates the divergent pathways for HTPM inside the cell: either acting as a metabolic probe (trapped) or a competitive inhibitor.



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Caption: Figure 1: Cellular fate of HTPM. The scaffold enters via passive diffusion. Its biological utility depends on whether it is phosphorylated (trapped) or binds reversibly to target proteins.

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